

Application Notes and Protocols: Synthesis of Biocides from 2-(Tert-butyl)-4-nitrophenol

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Compound of Interest

Compound Name: 2-(Tert-butyl)-4-nitrophenol

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These application notes provide a detailed overview of the use of **2-(tert-butyl)-4-nitrophenol** as a key intermediate in the synthesis of novel biocidal agents. The protocols outlined below are intended to guide researchers in the development of potent antimicrobial compounds.

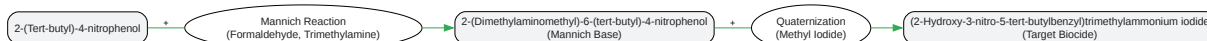
Introduction

2-(Tert-butyl)-4-nitrophenol is a versatile chemical building block, owing to its unique electronic and steric properties imparted by the tert-butyl, hydroxyl, and nitro functional groups. [1] Its reactivity makes it a valuable precursor for the synthesis of a variety of more complex molecules, including a class of quaternary ammonium salts with potential biocidal activity.[1][2] One such derivative is (2-hydroxy-3-nitro-5-tert-butylbenzyl)trimethylammonium iodide, which is explored in these notes as a representative example of a biocide synthesized from **2-(tert-butyl)-4-nitrophenol**. [1]

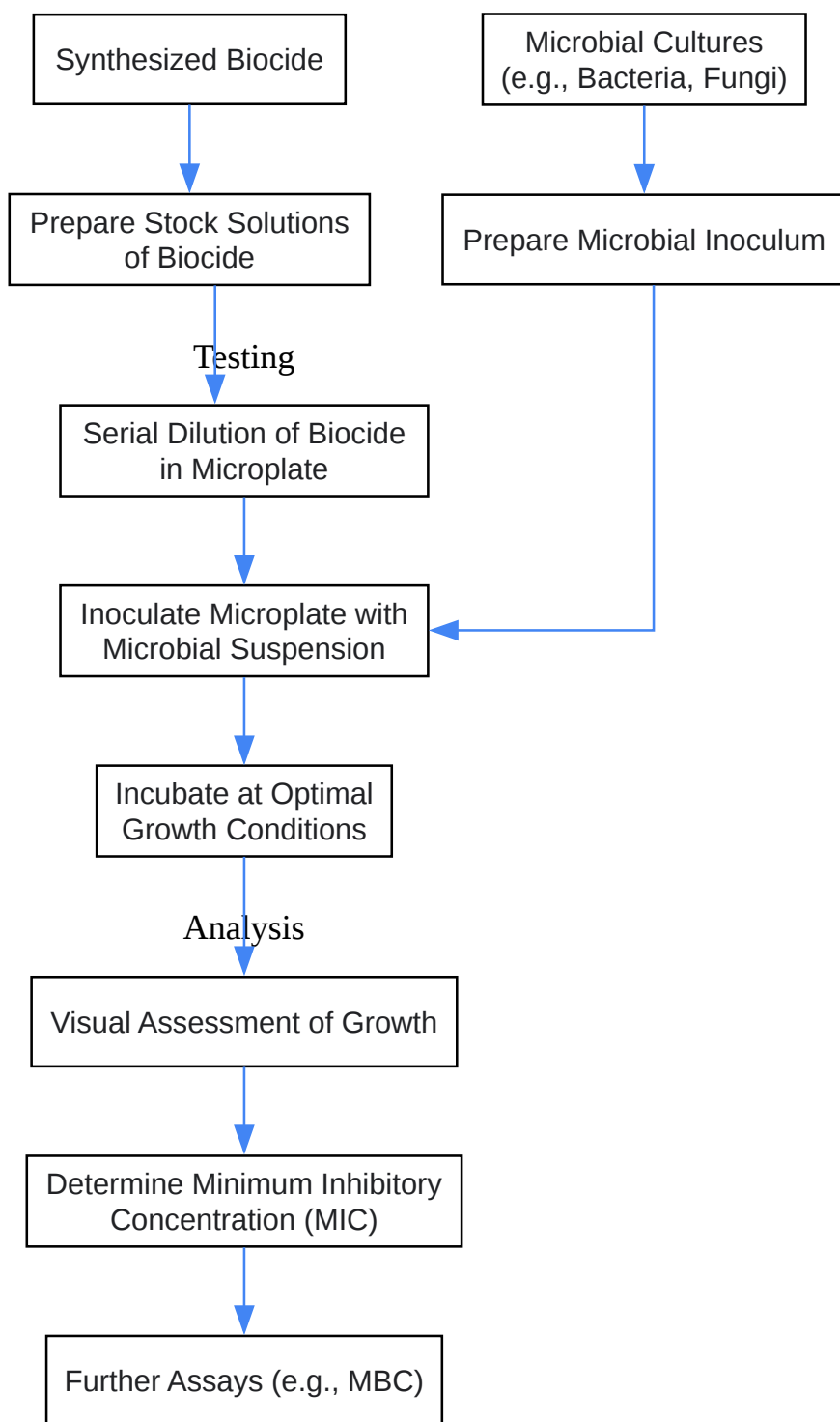
Quaternary ammonium salts (QASs) are a well-established class of biocides with a broad spectrum of activity against bacteria, fungi, and viruses. Their mechanism of action generally involves the disruption of cell membrane integrity, leading to cell lysis and death. The biocidal efficacy of QASs is influenced by the nature of the substituents on the nitrogen atom and the overall molecular structure.

Synthetic Pathway

The synthesis of (2-hydroxy-3-nitro-5-tert-butylbenzyl)trimethylammonium iodide from **2-(tert-butyl)-4-nitrophenol** can be achieved via a two-step process involving an initial aminomethylation (Mannich reaction) followed by quaternization.



Preparation



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References

- 1. Quaternary Ammonium Salts-Based Materials: A Review on Environmental Toxicity, Anti-Fouling Mechanisms and Applications in Marine and Water Treatment Industries - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Biological Activity of Quaternary Ammonium Salts and Their Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
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